

physical and chemical properties of 4-Chloro-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Chloro-3-nitrobenzonitrile

Cat. No.: B1361363

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An In-Depth Technical Guide to **4-Chloro-3-nitrobenzonitrile** for Researchers and Drug Development Professionals

Introduction

4-Chloro-3-nitrobenzonitrile, identified by CAS number 939-80-0, is a pivotal chemical intermediate in the landscape of organic synthesis.^[1] Its molecular architecture, featuring a benzene ring functionalized with a nitrile, a nitro group, and a chlorine atom, provides a unique combination of reactive sites.^{[2][3]} This trifunctional nature makes it an exceptionally versatile building block for constructing complex organic molecules.^[4] Predominantly appearing as a light yellow crystalline powder, this compound is a cornerstone in the synthesis pathways for a wide array of high-value products, including active pharmaceutical ingredients (APIs), advanced agrochemicals, and specialty dyes.^{[1][5][6]} This guide offers a comprehensive exploration of its physical and chemical properties, reactivity, synthesis protocols, and key applications, providing scientists and developers with the technical insights required for its effective utilization.

Physicochemical and Spectroscopic Profile

The utility of **4-Chloro-3-nitrobenzonitrile** in a laboratory or industrial setting is fundamentally governed by its physical and chemical properties. A thorough understanding of these characteristics is essential for designing experiments, ensuring safety, and achieving high-purity outcomes. The compound is typically a white to light yellow crystalline solid, a form that contributes to its stability under standard conditions.^{[1][3]}

Core Physical and Chemical Data

The following table summarizes the key quantitative data for **4-Chloro-3-nitrobenzonitrile**, compiled from various authoritative sources.

Property	Value	References
CAS Number	939-80-0	[1][7][8]
Molecular Formula	C ₇ H ₃ ClN ₂ O ₂	[8][9][10]
Molecular Weight	182.56 g/mol	[7][9][11]
Appearance	White to light yellow crystalline powder	[1][12][13]
Melting Point	98-100 °C	[7][12][14]
Boiling Point	284.8 ± 25.0 °C at 760 mmHg	[1][9][14]
Density	~1.5 g/cm ³	[1][14]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol, chloroform, and acetone.	[5][15]
Flash Point	126.0 ± 23.2 °C	[1][9][14]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[1][14]
LogP	1.50 - 1.96	[10][14]
Refractive Index	1.599 - 1.625	[1][5][16]
Purity	Typically ≥97-98%	[1][7][8]

Spectroscopic Characterization

Spectroscopic analysis is fundamental for the verification and structural elucidation of **4-Chloro-3-nitrobenzonitrile**.

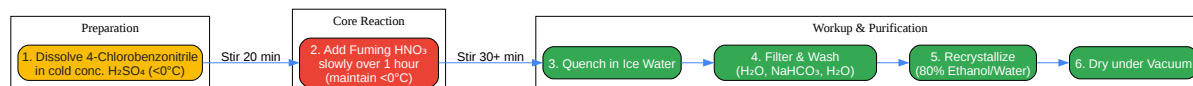
- Fourier-Transform Infrared (FT-IR) and Raman Spectroscopy: FT-IR and μ -Raman spectra have been extensively recorded.^{[12][17]} These techniques are invaluable for identifying the characteristic vibrational frequencies of the nitrile ($-\text{C}\equiv\text{N}$), nitro ($-\text{NO}_2$), and chloro ($-\text{Cl}$) functional groups attached to the aromatic ring.
- Crystal Structure: The crystal structure of **4-Chloro-3-nitrobenzonitrile** has been reported, revealing that molecules in the solid state are linked by weak intermolecular $\text{C-H}\cdots\text{O}$ and $\text{C-H}\cdots\text{N}$ hydrogen bonds.^{[12][17]}

Reactivity and Synthetic Utility

The synthetic versatility of **4-Chloro-3-nitrobenzonitrile** stems from the distinct reactivity of its three functional groups, which can be manipulated selectively. The presence of two strong electron-withdrawing groups (nitro and nitrile) significantly influences the reactivity of the aromatic ring.^[6]

- Nucleophilic Aromatic Substitution: The chlorine atom is susceptible to nucleophilic aromatic substitution, a key reaction for introducing new functional groups at the C4 position.^[6]
- Reduction of the Nitro Group: The nitro group can be readily reduced to an amino group ($-\text{NH}_2$), opening pathways to a vast array of derivatives, such as 3-amino-4-chlorobenzonitrile.^{[1][2]} This transformation is fundamental in the synthesis of many pharmaceutical and dye precursors.
- Transformations of the Nitrile Group: The nitrile group is a versatile handle for further chemical modification. It can be hydrolyzed to form a carboxylic acid or converted into biologically active tetrazole derivatives through reaction with sodium azide.^[2]

This multi-faceted reactivity makes it an indispensable intermediate for building complex molecular frameworks.^[4]



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References

- 1. innospk.com [innospk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. nbinnno.com [nbinnno.com]
- 4. nbinnno.com [nbinnno.com]
- 5. nbinnno.com [nbinnno.com]
- 6. nbinnno.com [nbinnno.com]
- 7. 4-Chloro-3-nitrobenzonitrile 97 939-80-0 [sigmaaldrich.com]
- 8. chemscene.com [chemscene.com]
- 9. 4-Chloro-3-nitrobenzonitrile | 939-80-0 | FC02229 [biosynth.com]
- 10. Compound 4-chloro-3-nitrobenzonitrile - Chemdiv [chemdiv.com]
- 11. Benzonitrile, 4-chloro-3-nitro- | C7H3ClN2O2 | CID 13655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 4-Chloro-3-nitrobenzonitrile | 939-80-0 [chemicalbook.com]
- 13. 4-Chloro-3-nitrobenzonitrile | CymitQuimica [cymitquimica.com]
- 14. 4-Chloro-3-nitrobenzonitrile | CAS#:939-80-0 | Chemsrsc [chemsrc.com]

- 15. innospk.com [innospk.com]
- 16. 4-chloro-3-nitrobenzonitrile CAS 939-80-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 17. 4-氯-3-硝基苯甲腈 97% | Sigma-Aldrich [sigmaaldrich.com]
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